

Application Notes and Protocols for Raxatrigine Stock Solution Preparation using DMSO

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Introduction

Raxatrigine (also known as Vixotrigine, GSK-1014802, and CNV1014802) is a state-dependent sodium channel blocker.[1][2] Initially investigated as a selective inhibitor of the Nav1.7 sodium channel, it is now considered a broad-spectrum inhibitor of voltage-gated sodium channels.[3][4] Raxatrigine has been the subject of clinical trials for various neuropathic pain conditions, including trigeminal neuralgia and lumbosacral radiculopathy.[3][5] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving Raxatrigine for in vitro studies due to its high solubilizing capacity. This document provides detailed protocols for the preparation, storage, and handling of Raxatrigine stock solutions using DMSO.

Physicochemical Properties of Raxatrigine

A summary of the key physicochemical properties of **Raxatrigine** is provided in the table below.



Property	Value	Reference
Synonyms	Vixotrigine, GSK-1014802, CNV1014802	[1][3]
Molecular Formula	C18H19FN2O2	[1][6][7][8]
Molecular Weight	314.35 g/mol	[1][8][9]
Appearance	White to off-white solid	[1]
CAS Number	934240-30-9	[1][3][9]

Solubility and Storage

The solubility and recommended storage conditions for **Raxatrigine** in DMSO are crucial for maintaining the integrity of the compound.

Parameter	Details	Reference
Solvent	DMSO	[1]
Solubility	100 mg/mL (318.12 mM)	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][2]
Storage Notes	Aliquot to avoid repeated freeze-thaw cycles. Use newly opened, anhydrous DMSO as it is hygroscopic.	[1][10]

Experimental Protocols Materials

- Raxatrigine powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or vials



- · Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

Protocol for Preparation of a 100 mM Raxatrigine Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Raxatrigine** in DMSO.

- Preparation: Work in a clean, designated area. Ensure all equipment is properly calibrated and sterile.
- Weighing Raxatrigine: Accurately weigh the desired amount of Raxatrigine powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 31.44 mg of Raxatrigine (Molecular Weight = 314.35 g/mol).
- Dissolution:
 - Add the weighed Raxatrigine powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. For a 100 mM solution with 31.44 mg of Raxatrigine, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If dissolution is slow, brief sonication in an ultrasonic water bath may be used to facilitate the process.[1][2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.[10]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

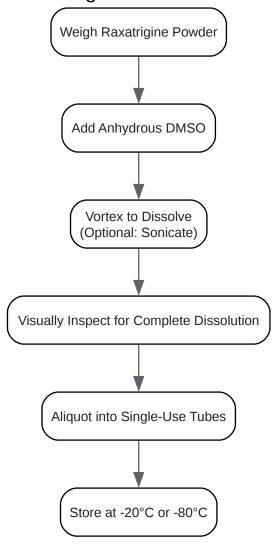


Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2]

Diagrams

Experimental Workflow: Raxatrigine Stock Solution Preparation

Workflow for Raxatrigine Stock Solution Preparation



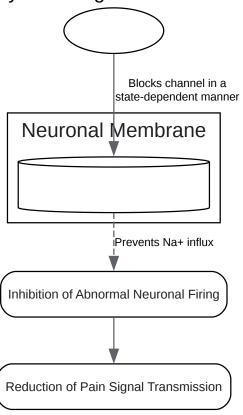
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Caption: A flowchart outlining the key steps for preparing a **Raxatrigine** stock solution in DMSO.



Conceptual Signaling Pathway: Mechanism of Action of Raxatrigine

Conceptual Pathway: Raxatrigine as a Sodium Channel Blocker



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Caption: Raxatrigine's mechanism of action involves blocking voltage-gated sodium channels.

Safety Precautions

- Raxatrigine: Handle Raxatrigine powder in a well-ventilated area or a chemical fume hood.
 Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- DMSO: DMSO is readily absorbed through the skin and can carry other dissolved substances with it. Avoid direct contact with skin and eyes. Always wear gloves when handling DMSO solutions.



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